

Triphenylgermanol molecular weight and formula

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Triphenylmethanol: A Technical Overview

Triphenylmethanol, also known as triphenylcarbinol, is an organic compound with the chemical formula C19H16O. It is a white crystalline solid that is insoluble in water but soluble in various organic solvents such as ethanol, diethyl ether, and benzene.

Quantitative Data Summary

The key quantitative properties of Triphenylmethanol are summarized in the table below for easy reference by researchers and drug development professionals.

Property	Value	Citations
Molecular Formula	C19H16O	[1][2][3][4][5][6]
Molecular Weight	260.33 g/mol	[1][2][5]

Experimental Protocols

Detailed experimental protocols for the synthesis of Triphenylmethanol are available in the chemical literature. One common method involves a Grignard reaction.

Synthesis of Triphenylmethanol via Grignard Reaction



A typical laboratory preparation involves the reaction of phenylmagnesium bromide with benzophenone. This is a classic example of the synthesis of a tertiary alcohol using a Grignard reagent. The reaction proceeds in an ethereal solvent, typically dry diethyl ether or tetrahydrofuran, to stabilize the Grignard reagent. The initial product is a magnesium alkoxide, which is then hydrolyzed in a subsequent step with an aqueous acid to yield triphenylmethanol. A byproduct of this reaction can be biphenyl.

Logical Relationships in Synthesis

The synthesis of Triphenylmethanol via the Grignard reaction can be visualized as a multi-step process with key reagents and intermediates. The following diagram illustrates the logical workflow of this synthesis.

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